

BMH-21 solubility DMSO stock solution

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Compound Focus: Bmh-21

CAS No.: 896705-16-1

Cat. No.: S548519

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Solubility and Stock Solution Data

The table below summarizes the quantitative data found in the search results. Please note the significant discrepancies, particularly regarding solubility in DMSO.

Solvent	Concentration	Notes	Source
DMSO	1 mg/mL (2.77 mM)	"Need ultrasonic; Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO" [1].	MedChemExpress
DMSO	1.8 mg/mL (5 mM)	Achieved "with gentle warming" [2].	Tocris Bioscience
DMSO	"< 1 mg/mL (insoluble or slightly soluble)"	"Heating is recommended" [3].	TargetMol
Ethanol	2 mg/mL (5.54 mM)	"Heating is recommended" [3].	TargetMol

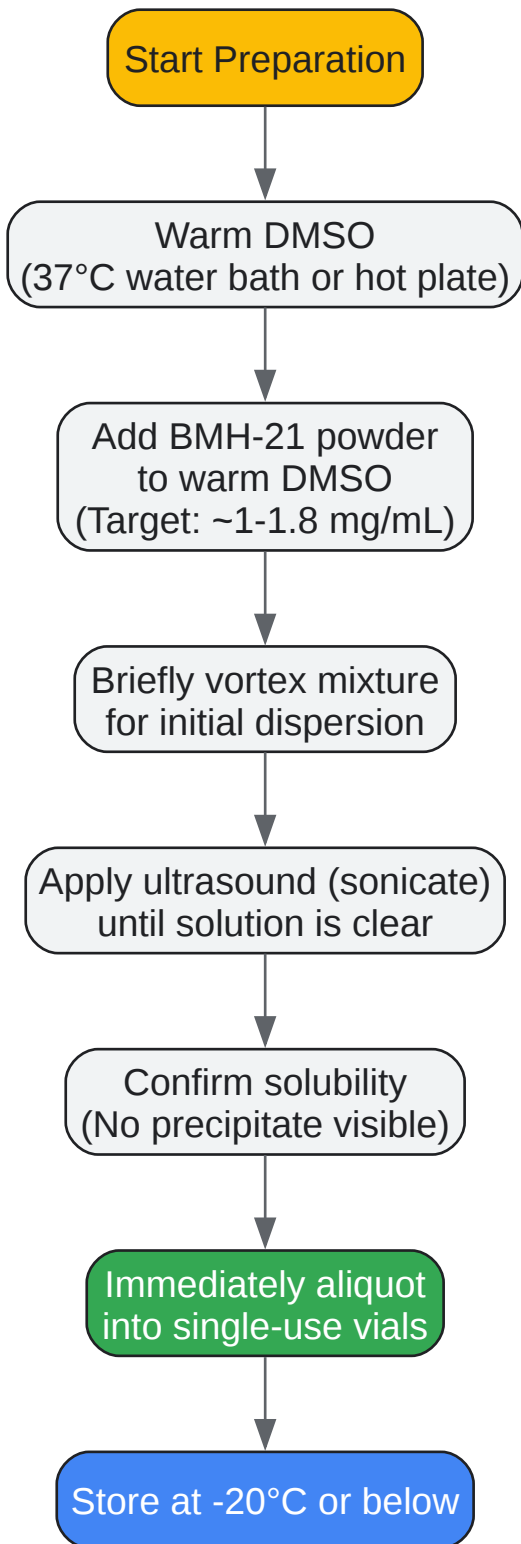
Experimental Protocols from Literature

Published studies using **BMH-21** provide context for its application but do not detail stock solution preparation.

- **In vitro cell culture:** **BMH-21** is typically used in the **low micromolar range**. One study treated U2OS and A375 cells with concentrations between **0.1 μM and 10 μM** for 48 hours (viability assay) or **1 μM for 3 hours** (Western blot analysis) [1] [4].
- **In vivo administration:** In a mouse xenograft model, **BMH-21** was administered via intraperitoneal injection at **50 mg/kg** daily for 6 days. The compound was prepared as a suspension in a vehicle of **50% PEG300 and 50% saline** [1].

Suggested Stock Preparation Workflow

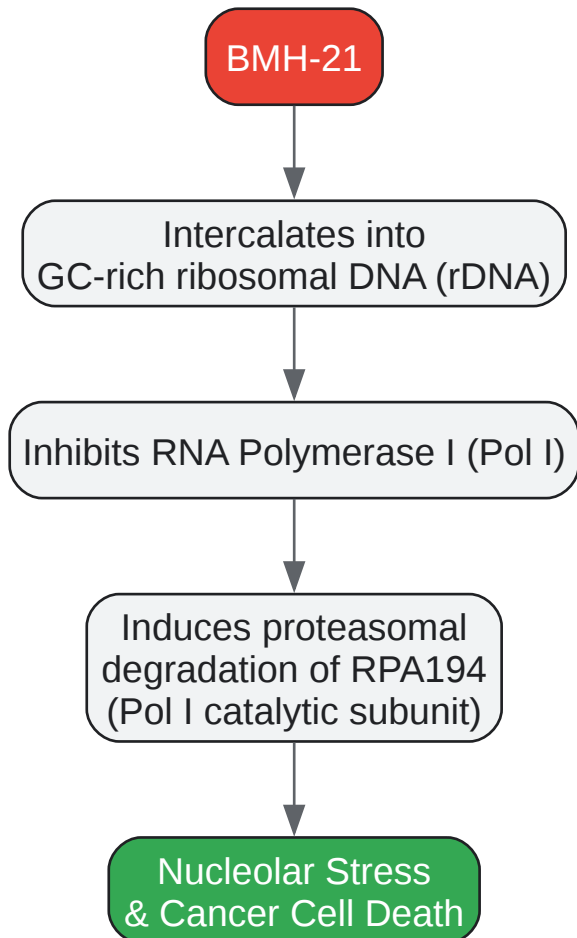
Given the conflicting data, the following workflow is recommended based on the general principles of handling compounds with limited solubility.



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Mechanism of Action

BMH-21 is a DNA intercalator that specifically inhibits RNA Polymerase I (Pol I) transcription, a key process in ribosome biogenesis that is often hyperactive in cancer cells [1] [5] [6]. Its unique mechanism involves:



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Important Considerations and Recommendations

- **Verify Solubility:** The solubility of **BMH-21** in DMSO is a critical point of contradiction. You must determine the optimal concentration empirically for your specific batch.
- **Use Fresh DMSO:** All suppliers emphasize using dry, freshly opened DMSO to prevent water absorption, which can significantly reduce solubility [2] [1].
- **Aliquot for Stability:** To maintain stability and avoid repeated freeze-thaw cycles, immediately aliquot the stock solution into single-use vials after preparation [1].
- **Include Controls:** For cell-based assays, include a vehicle control (DMSO at the same final concentration as your treated samples) to rule out solvent toxicity.

How to Proceed with Limited Information

The available commercial information is inconsistent. For a reliable protocol:

- **Consult the Manufacturer's COA:** If you have purchased **BMH-21**, the **Certificate of Analysis (COA)** from the supplier should provide batch-specific solubility data and recommended handling procedures [2].
- **Empirical Testing:** Conduct a small-scale solubility test with your specific compound batch, trying the concentrations and methods (gentle warming, sonication) mentioned.

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References

1. BMH-21 | DNA Intercalator/Pol I Elongation Inhibitor [medchemexpress.com]
2. BMH 21 | RNA Polymerase [tocris.com]
3. BMH-21 | DNA/RNA Synthesis [targetmol.com]
4. DNA intercalator BMH-21 inhibits RNA polymerase I ... [pmc.ncbi.nlm.nih.gov]
5. A Targeting Modality for Destruction of RNA Polymerase I that ... [pmc.ncbi.nlm.nih.gov]
6. The small-molecule BMH-21 directly inhibits transcription ... [pmc.ncbi.nlm.nih.gov]

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